

Essential Safety and Logistical Information for Handling Muscone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Muscone
CAS No.:	956-82-1
Cat. No.:	B3030776

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized compounds like **Muscone**. This guide provides immediate and essential safety protocols, operational plans, and disposal procedures to foster a secure and efficient research environment. While **Muscone** is generally not classified as a hazardous substance, adherence to proper handling practices is crucial to minimize exposure and maintain experimental integrity.^{[1][2]}

Personal Protective Equipment (PPE)

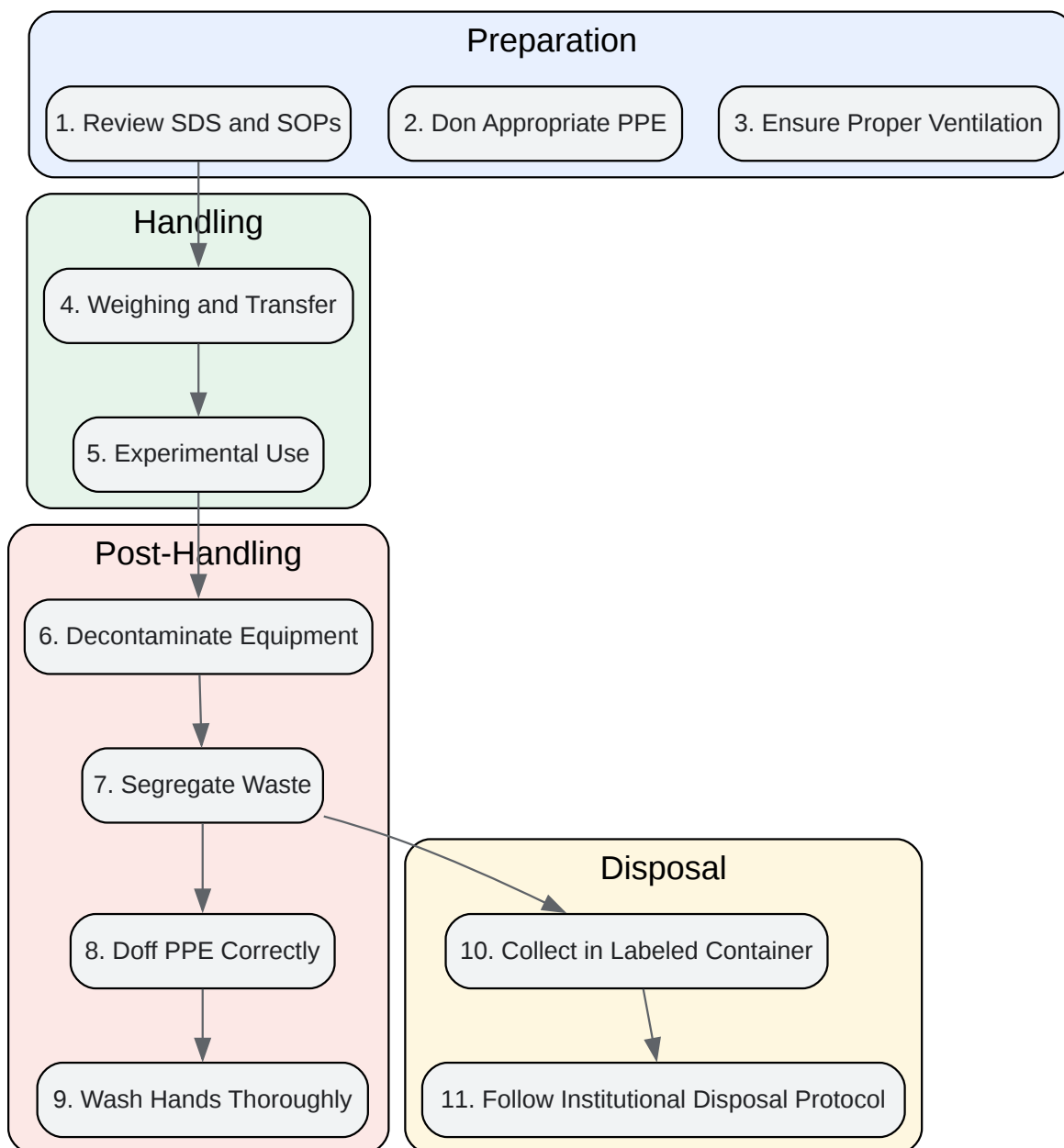
The appropriate selection and use of Personal Protective Equipment (PPE) is the primary barrier against chemical exposure in a laboratory setting. The following table summarizes the recommended PPE for handling **Muscone**.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical splash goggles are mandatory to protect against accidental splashes.[1][3]
Hand Protection	Disposable Gloves	Nitrile gloves are recommended for their resistance to a range of chemicals. Given the absence of specific breakthrough time data for Muscone, it is advisable to change gloves frequently, especially after direct contact with the substance. For prolonged handling, consider double-gloving.
Body Protection	Laboratory Coat	A standard, long-sleeved laboratory coat should be worn to protect the skin and personal clothing from contamination.[1]
Respiratory Protection	Respirator (if required)	A NIOSH-approved respirator with an organic vapor cartridge is recommended if working in an area with inadequate ventilation or if there is a potential for aerosolization.

Operational Plan: A Step-by-Step Guide to Handling Muscone

A systematic approach to handling **Muscone** will ensure both safety and the quality of your research. The following workflow outlines the key stages from preparation to disposal.

Muscone Handling Workflow



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A logical workflow for the safe handling of **Muscone**, from initial preparation to final disposal.

Detailed Experimental Protocol

While a specific, universally applicable experimental protocol for **Muscone** is not available, the following general procedure can be adapted for most laboratory applications involving this compound.

1. Preparation:

- Thoroughly review the Safety Data Sheet (SDS) for **Muscone**.
- Ensure that the designated work area, typically a chemical fume hood, is clean and uncluttered.
- Verify that an eyewash station and safety shower are readily accessible.
- Don all required personal protective equipment as outlined in the table above.

2. Handling:

- When weighing or transferring **Muscone**, perform these actions within a chemical fume hood to minimize inhalation exposure.
- Use clean, compatible glassware and equipment to prevent contamination.
- Avoid direct contact with the skin and eyes.
- Keep containers of **Muscone** closed when not in use to prevent the release of vapors.

3. Storage:

- Store **Muscone** in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep it away from sources of heat, sparks, and open flames.
- Store separately from strong oxidizing agents.

Disposal Plan

As **Muscione** is not generally classified as hazardous waste, disposal procedures are typically straightforward. However, it is imperative to adhere to your institution's specific guidelines.

Waste Segregation and Collection:

- Collect all disposable materials that have come into contact with **Muscione**, such as gloves, pipette tips, and paper towels, in a designated, clearly labeled waste container.
- Unused or excess **Muscione** should be collected in a separate, sealed container labeled "Non-hazardous Chemical Waste" and with the full chemical name.

Disposal Procedure:

- Consult your institution's environmental health and safety (EHS) office for the specific protocol for disposing of non-hazardous chemical waste.
- Do not pour **Muscione** down the drain or dispose of it in the regular trash unless explicitly permitted by your institution's EHS guidelines.

Quantitative Data Summary

The following tables provide a summary of the known quantitative data for **Muscione**.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₃₀ O	
Molecular Weight	238.41 g/mol	
Appearance	Colorless to pale yellow liquid/oily liquid	
Boiling Point	328 °C	
Melting Point	-15 °C	
Flash Point	>100 °C (>212 °F)	
Density	0.9221 g/cm ³	
Vapor Pressure	0.000095 mmHg @ 23°C	
Solubility	Very slightly soluble in water; miscible with alcohol	

Toxicological Data

Endpoint	Result	Species	Source
Acute Oral Toxicity	Low	Not specified	
Acute Dermal Toxicity	Low	Not specified	
Skin Irritation	May cause skin irritation	Rabbit	
Eye Irritation	May cause eye irritation	Not specified	

Occupational Exposure Limits

Organization	Limit
OSHA	No established limit
ACGIH	No established limit

By adhering to these safety and logistical guidelines, researchers can confidently and safely incorporate **Muscone** into their laboratory workflows, fostering a culture of safety and scientific excellence.

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